

In-Depth Technical Guide to Deruxtecan-d4 for Researchers

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Compound of Interest

Compound Name: *Deruxtecan-d4*

Cat. No.: *B12398896*

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This technical guide provides researchers, scientists, and drug development professionals with comprehensive information on **Deruxtecan-d4**, a deuterated analog of the potent topoisomerase I inhibitor payload used in antibody-drug conjugates (ADCs). This document outlines supplier and purchasing information, key technical data, and guidance on its application in experimental settings.

Supplier and Purchasing Information

Deruxtecan-d4 is a specialized chemical primarily used for research purposes as an internal standard in analytical assays. The primary supplier identified is MedChemExpress (MCE), a global supplier of research chemicals and biochemicals.

Table 1: Supplier Information for **Deruxtecan-d4**

Supplier	Product Name	Catalog Number	CAS Number	Notes
MedChemExpress (MCE)	Deruxtecan-d4	HY-13631ES	2760715-91-9	Available in various quantities (e.g., 1 mg, 5 mg). Pricing is typically available upon quotation request. For research use only.

To procure **Deruxtecan-d4**, researchers should contact MedChemExpress directly through their website or designated local distributors. A quotation request is generally required to obtain pricing and availability information. It is important to note that this product is intended for research use only and not for human or veterinary use.^[1]

Technical Data

Deruxtecan-d4 is the deuterium-labeled version of Deruxtecan, a key component of the ADC Trastuzumab Deruxtecan.^{[1][2][3]} The incorporation of deuterium atoms makes it an ideal internal standard for mass spectrometry-based quantification of Deruxtecan in various biological matrices.

Table 2: Physicochemical Properties of **Deruxtecan-d4**

Property	Value	Source
Chemical Name	Deruxtecan-d4	MedChemExpress
Synonyms	MC-GGFG-DXD-d4	MedChemExpress[1]
CAS Number	2760715-91-9	MedChemExpress
Molecular Formula	C ₅₂ H ₅₂ D ₄ FN ₉ O ₁₃	MedChemExpress
Molecular Weight	1038.08 g/mol	MedChemExpress
Appearance	Not specified (typically a solid)	-
Purity	Not specified (Certificate of Analysis required)	-
Solubility	Not specified (refer to supplier datasheet)	-
Storage Conditions	Refer to the Certificate of Analysis provided by the supplier.	MedChemExpress

Note: Detailed information regarding purity, solubility, and specific storage conditions is typically provided in the Certificate of Analysis (CoA) which should be requested from the supplier upon purchase. While a general CoA for Trastuzumab Deruxtecan from MedChemExpress indicates storage at -80°C and protection from light, the specific conditions for the deuterated payload may differ.

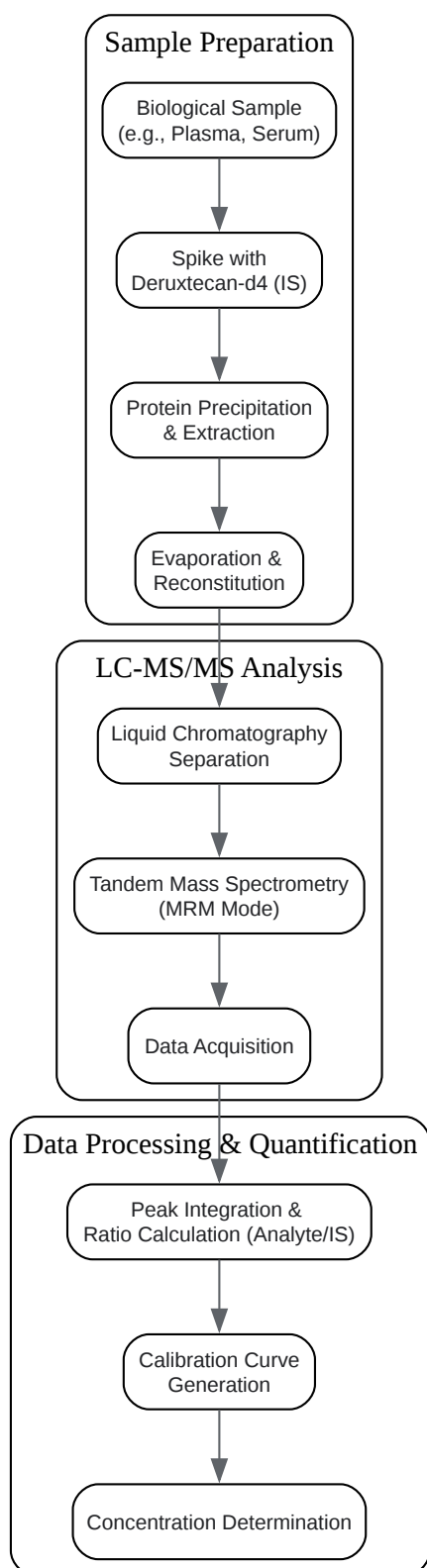
Experimental Protocols and Applications

The primary application of **Deruxtecan-d4** is as an internal standard in bioanalytical methods, particularly Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), for the accurate quantification of Deruxtecan (DXd) in biological samples.

General Protocol for Use as an Internal Standard in LC-MS/MS

While a specific, validated protocol for the use of **Deruxtecan-d4** is not publicly available and would need to be developed and validated in-house by the end-user, the following outlines a general workflow based on established methods for ADC payload quantification.

Workflow for Quantification of Deruxtecan using **Deruxtecan-d4** Internal Standard



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Caption: Workflow for Deruxtecan quantification using **Deruxtecan-d4** as an internal standard.

Methodology Details:

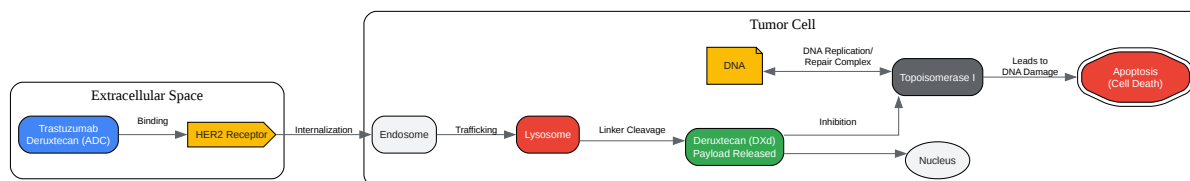
- Preparation of Standards and Quality Controls: Prepare calibration standards and quality control samples by spiking known concentrations of Deruxtecan into the same biological matrix as the study samples.
- Sample Preparation:
 - Thaw biological samples and an aliquot of the **Deruxtecan-d4** internal standard (IS) working solution.
 - To a defined volume of each sample, standard, and QC, add a precise volume of the **Deruxtecan-d4** IS solution.
 - Perform protein precipitation, typically with a cold organic solvent such as acetonitrile or a methanol-ethanol mixture.
 - Vortex and centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in a suitable solvent compatible with the LC mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted samples onto an appropriate LC column (e.g., a C18 column) for chromatographic separation.
 - The mass spectrometer should be operated in Multiple Reaction Monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both Deruxtecan and **Deruxtecan-d4**.
- Data Analysis:
 - Integrate the peak areas for both the analyte (Deruxtecan) and the internal standard (**Deruxtecan-d4**).

- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of Deruxtecan in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Mechanism of Action

Deruxtecan is the cytotoxic payload delivered by ADCs such as Trastuzumab Deruxtecan. Its mechanism of action involves the inhibition of topoisomerase I, a critical enzyme in DNA replication and repair.

Signaling Pathway of Deruxtecan-based ADCs



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Caption: Mechanism of action of a Deruxtecan-based ADC leading to tumor cell apoptosis.

This diagram illustrates the process from the binding of the ADC to the HER2 receptor on the tumor cell surface, through internalization and lysosomal degradation, to the release of the Deruxtecan payload. The released payload then translocates to the nucleus, where it inhibits topoisomerase I, leading to DNA damage and ultimately apoptosis.

This technical guide provides a foundational understanding of **Deruxtecan-d4** for research applications. For detailed specifications and handling instructions, it is imperative to consult the documentation provided by the supplier.

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References

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